

# SIMes ligand molecular weight and formula

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## Compound of Interest

**Compound Name:** 1,3-BIS(2,4,6-TRIMETHYLPHENYL)-4,5-DIHYDROIMIDAZOL-2-YLIDENE

**CAS No.:** 173035-11-5

**Cat. No.:** B172458

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An In-Depth Technical Guide to the SIMes Ligand: Core Properties, Synthesis, and Catalytic Applications

## Introduction

Within the landscape of modern synthetic chemistry, N-Heterocyclic Carbenes (NHCs) have established themselves as a cornerstone class of ligands for transition metal catalysis and as potent organocatalysts in their own right. First isolated by Arduengo and coworkers, these molecules have reshaped the field due to their unique electronic and steric properties.<sup>[1][2]</sup> Among the most influential of these is **1,3-bis(2,4,6-trimethylphenyl)-4,5-dihydroimidazol-2-ylidene**, commonly known as SIMes. The "SI" denotes its saturated imidazolidin-2-ylidene backbone, which distinguishes it from its unsaturated analogue, IMes.<sup>[1][3]</sup> This structural modification imparts greater flexibility and enhanced  $\sigma$ -donating ability, making SIMes a superior ligand for a host of catalytic transformations.

This guide provides a detailed examination of the SIMes ligand, intended for researchers and drug development professionals. We will explore its fundamental physicochemical properties,

provide validated protocols for its synthesis, and delve into its mechanistic role in key catalytic reactions, grounding all claims in authoritative literature.

## Core Physicochemical and Structural Properties

The efficacy of SIMes in catalysis stems directly from its unique molecular architecture. It consists of a five-membered saturated imidazoline ring with a divalent carbene center, flanked by two nitrogen atoms.<sup>[1]</sup> Each nitrogen is substituted with a bulky 2,4,6-trimethylphenyl (mesityl) group. This substitution provides significant steric shielding to the coordinated metal center while simultaneously enhancing the carbene's strong  $\sigma$ -donor properties.<sup>[1]</sup> SIMes is notably more electron-rich than its unsaturated counterpart, IMes, which allows it to effectively stabilize electron-deficient metal centers in low oxidation states.<sup>[1]</sup>

| Property              | Value                                                            | Source(s)                     |
|-----------------------|------------------------------------------------------------------|-------------------------------|
| Systematic IUPAC Name | 1,3-bis(2,4,6-trimethylphenyl)-4,5-dihydro-1H-imidazol-2-ylidene | <sup>[1]</sup> <sup>[3]</sup> |
| Common Abbreviations  | SIMes, H <sub>2</sub> Imes                                       | <sup>[3]</sup>                |
| Molecular Formula     | C <sub>21</sub> H <sub>26</sub> N <sub>2</sub>                   | <sup>[1]</sup> <sup>[3]</sup> |
| Molecular Weight      | 306.453 g·mol <sup>-1</sup>                                      | <sup>[3]</sup>                |
| CAS Number            | 173035-11-5                                                      | <sup>[3]</sup>                |
| Physical Appearance   | White crystalline solid                                          | <sup>[3]</sup>                |
| Solubility            | Soluble in common organic solvents (e.g., THF, Dichloromethane)  | <sup>[1]</sup>                |

Spectroscopic analysis reveals a characteristic <sup>13</sup>C NMR resonance for the carbene carbon between 210–220 ppm, indicative of its electron-rich nature.<sup>[1]</sup> X-ray crystallography studies confirm an N-C-N bond angle of approximately 111–112°, reflecting the sp<sup>2</sup> hybridization at the carbene center.<sup>[1]</sup>

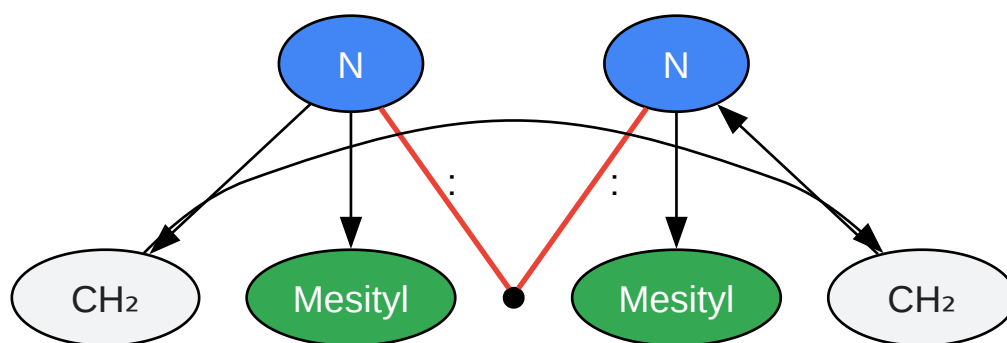


Figure 1: Molecular Structure of SIMes

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Figure 1: Molecular Structure of SIMes

## Synthesis of the SIMes Ligand Precursor

The free SIMes carbene is typically generated in situ or used immediately after its preparation due to its reactivity. The more common and stable form for storage and handling is its imidazolium salt precursor, most frequently SIMes·HCl (1,3-Bis(2,4,6-trimethylphenyl)imidazolium chloride).<sup>[2][4]</sup> The synthesis of this precursor is a well-established, multi-step process.

One robust method involves the dialkylation of dibromoethane with mesitylamine, followed by cyclization.<sup>[5][6]</sup> This approach avoids the need to handle glyoxal directly, which is an advantage in many laboratory settings.

## Experimental Protocol: Synthesis of SIMes·HBr and SIMes·HCl

This protocol is adapted from established literature procedures.<sup>[5][6]</sup>

Step 1: Synthesis of N,N'-bis-(2,4,6-trimethylphenylamino)ethane dihydrobromide

- To a 250 mL round-bottomed flask equipped with a magnetic stir bar and reflux condenser, add 2,4,6-trimethylaniline (40.5 g, 0.3 mol).
- Add 1,2-dibromoethane (22.5 g, 0.125 mol) followed by methanol (30 mL).

- Heat the reaction mixture to reflux and stir for 24 hours. A solid precipitate typically forms after ~18 hours.
- Cool the mixture to room temperature and continue stirring for an additional 2 hours.
- Filter the resulting brownish precipitate and wash sequentially with methanol (50 mL), ethyl acetate (100 mL), and diethyl ether (100 mL).
- Dry the solid under an air flux to yield the product as a white powder.

Causality: This step constructs the N-C-C-N backbone of the future ligand. Refluxing in methanol provides the necessary thermal energy for the double alkylation of dibromoethane by the aniline nucleophile. The product precipitates from the reaction mixture upon formation, driving the reaction to completion.

#### Step 2: Synthesis of 1,3-bis-(2,4,6-trimethylphenyl)imidazolinium bromide (SIMes-HBr)

- In a flask equipped for distillation, suspend the diamine dihydrobromide salt from Step 1 in triethyl orthoformate (150 mL).
- Add a catalytic amount of formic acid (approx. 7 drops).
- Heat the mixture, allowing for the distillation of ethanol and other volatiles, until the internal temperature reaches 115°C. Maintain this temperature for 30 minutes.
- Cool the reaction mixture to room temperature and allow it to stand for 2 hours, during which the product will crystallize.
- Filter the white powder, wash with diethyl ether (2 x 100 mL), and dry.

Causality: Triethyl orthoformate serves as a one-carbon source, reacting with the two secondary amine groups of the intermediate to form the five-membered imidazolinium ring. The formic acid catalyzes the cyclization, and the removal of ethanol by distillation drives the equilibrium towards the product.

#### Step 3: Generation of the Free SIMes Carbene (for in situ use)

- Suspend the SIMes·HBr (or SIMes·HCl) salt in anhydrous THF under an inert atmosphere (e.g., Nitrogen or Argon).
- Add a strong, non-nucleophilic base such as sodium hydride (NaH) or potassium tert-butoxide (KOtBu) portion-wise at room temperature.
- The deprotonation is typically rapid and can be monitored by the cessation of hydrogen gas evolution (if using NaH). The resulting solution/suspension contains the free SIMes carbene, ready for use in complexation or catalysis.<sup>[1]</sup>

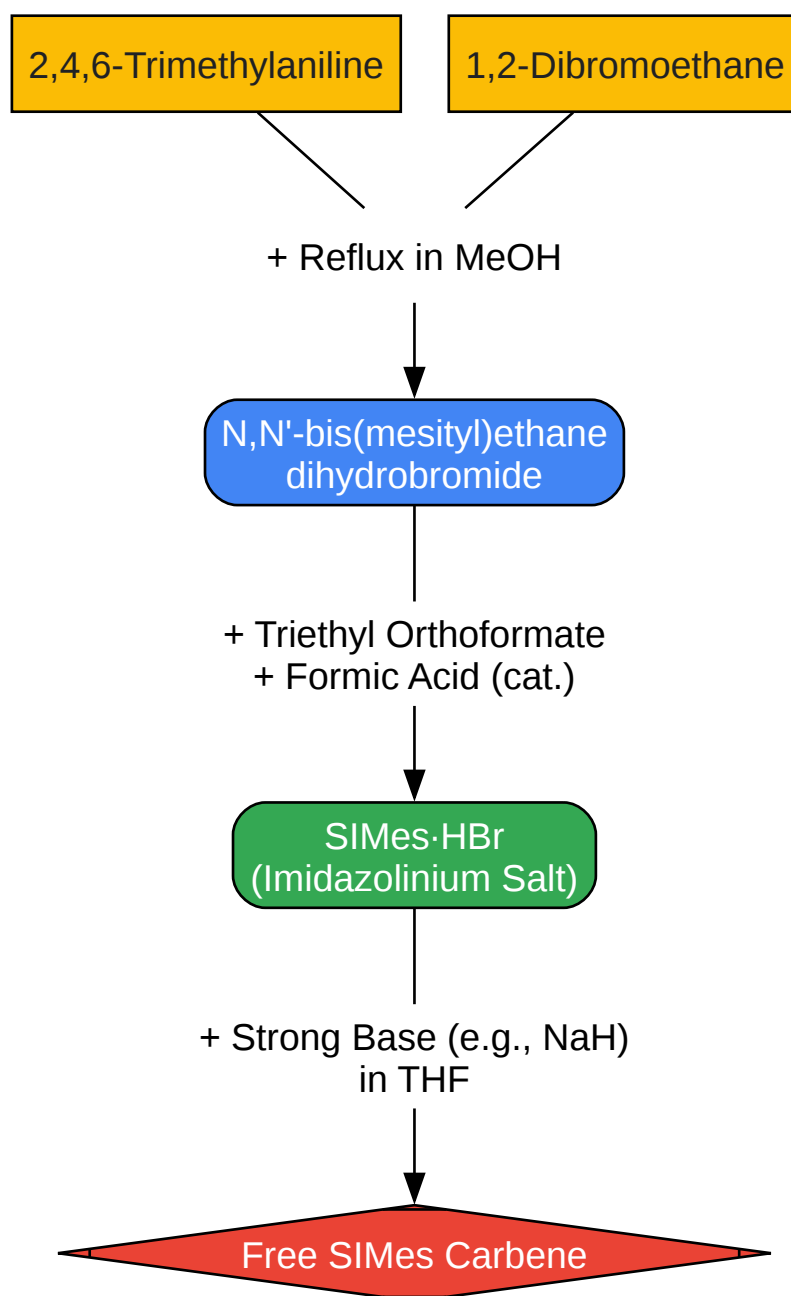


Figure 2: Synthetic Workflow for SIMes

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Figure 2: Synthetic Workflow for SIMes

## Core Applications in Organometallic Catalysis

The utility of SIMes is most pronounced in its role as a supporting ligand in transition-metal-catalyzed reactions. Its strong  $\sigma$ -donating character and moderate  $\pi$ -accepting properties allow it to form highly stable bonds with metals like palladium, ruthenium, and gold.<sup>[1]</sup> This stability is

crucial for preventing catalyst decomposition and promoting key steps in catalytic cycles, such as oxidative addition and reductive elimination.<sup>[1]</sup>

## Palladium-Catalyzed Cross-Coupling Reactions

SIMes has become an indispensable ligand in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura, Buchwald-Hartwig, and Negishi reactions.<sup>[1]</sup> In these transformations, the bulky mesityl groups of the SIMes ligand create a sterically demanding coordination sphere around the palladium center. This bulk facilitates the reductive elimination step—the final, bond-forming step of the catalytic cycle—which is often rate-limiting.

Furthermore, the strong electron donation from the SIMes ligand increases the electron density on the palladium atom, which in turn promotes the initial oxidative addition of the aryl halide substrate.<sup>[1]</sup> This combination of steric and electronic effects often leads to higher catalytic activity, broader substrate scope (including challenging aryl chlorides), and improved product selectivity compared to earlier generation phosphine ligands.<sup>[1][7]</sup>

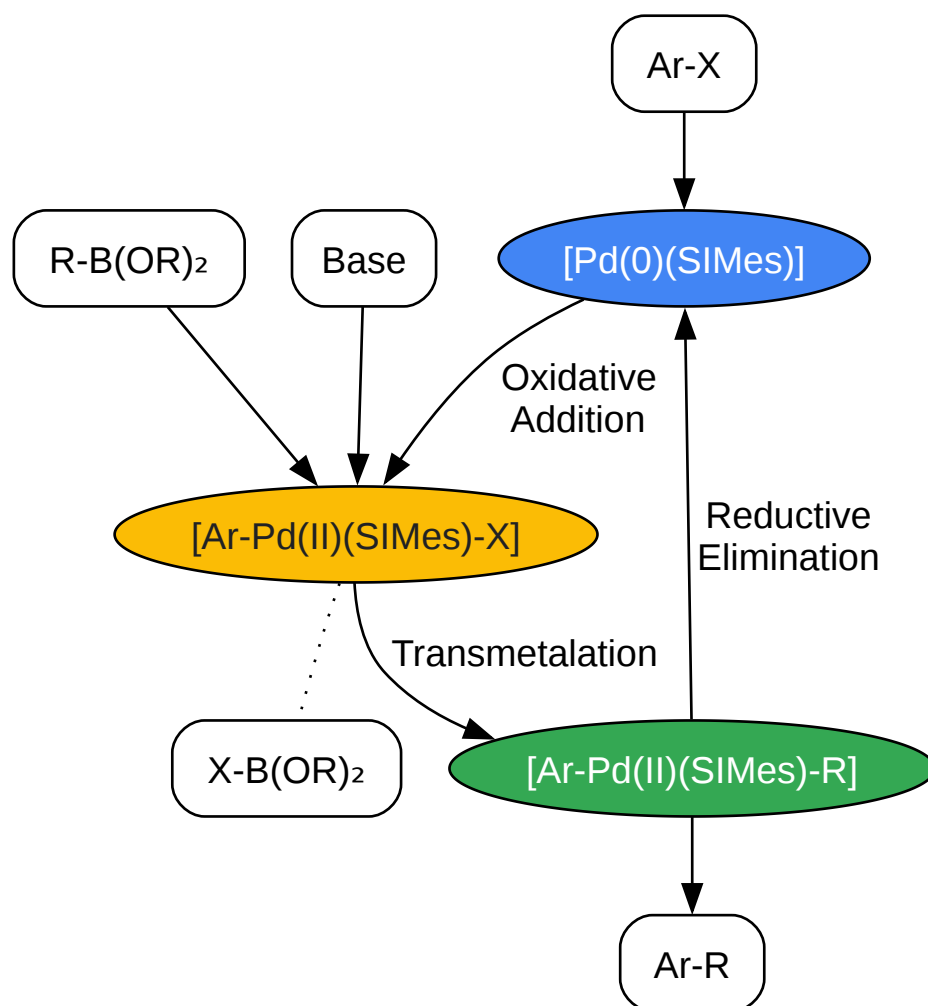


Figure 3: Generalized Catalytic Cycle for Suzuki-Miyaura Cross-Coupling

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Figure 3: Generalized Catalytic Cycle for Suzuki-Miyaura Cross-Coupling

Beyond cross-coupling, SIMes is a critical component of the Nobel Prize-winning Grubbs II and Grubbs-Hoveyda II catalysts for olefin metathesis.[3] In these systems, the SIMes ligand helps to generate a more active and stable ruthenium catalyst, enabling complex ring-closing, ring-opening, and cross-metathesis reactions.

## Handling and Safety

While the SIMes ligand is considered relatively stable for an N-heterocyclic carbene, proper handling is essential. The free carbene is air-stable for short durations but should be handled and stored under an inert atmosphere (e.g., nitrogen or argon) to prevent gradual

decomposition upon prolonged exposure to oxygen.[1] Its precursor salt, SIMes·HCl, is hygroscopic and should be stored in a cool, dry place under inert gas.[4] As with all chemical reagents, researchers should consult the latest Safety Data Sheet (SDS) before use and handle the compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves and safety glasses.[8][9]

## Conclusion

The SIMes ligand represents a triumph of rational ligand design in catalysis. Its saturated backbone and bulky mesityl substituents provide a near-optimal combination of steric and electronic properties that have unlocked new efficiencies and possibilities in organometallic chemistry. From its foundational role in palladium-catalyzed cross-coupling to its application in olefin metathesis, SIMes has proven to be a versatile and powerful tool. A thorough understanding of its properties, synthesis, and mechanistic function is therefore essential for any scientist engaged in the fields of organic synthesis, drug discovery, and materials science.

## References

- Title: Simes - Grokipedia Source: Grokipedia URL
- Title: SIMes - Wikipedia Source: Wikipedia URL:[[Link](#)]
- Title: Efficient synthetic protocols for the preparation of common N-heterocyclic carbene precursors - PMC Source: PubMed Central URL:[[Link](#)]
- Title: Synthesis of 1,3-bis(2,4,6-trimethylphenyl)-imidazolinium salts : SIMes. HCl, SIMes. HBr, SIMes. HBF4 and SIMes. HPF6. Source: Protocols.io URL:[[Link](#)]
- Title: Synthesis of 1,3-bis(2,4,6-trimethylphenyl)-imidazolinium salts : SIMes.HCl, SIMes.HBr, SIMes.HBF4 and SIMes.HPF6. Source: ResearchGate URL:[[Link](#)]
- Title: IMes - Wikipedia Source: Wikipedia URL:[[Link](#)]
- Title: Cross-Coupling and Related Reactions: Connecting Past Success to the Development of New Reactions for the Future Source: National Institutes of Health (NIH) URL:[[Link](#)]
- Title: 1,3-Bis(2,4,6-trimethylphenyl)-2-imidazolidinyldiene - PubChem Source: PubChem, National Institutes of Health URL:[[Link](#)]

- Title: material safety data sheet - SIMES Source: simes.es URL:[[Link](#)]

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## Sources

- 1. grokipedia.com [[grokipedia.com](#)]
- 2. Efficient synthetic protocols for the preparation of common N-heterocyclic carbene precursors - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 3. SIMes - Wikipedia [[en.wikipedia.org](#)]
- 4. 1,3-Bis(2,4,6-trimethylphenyl)imidazolinium Chloride | 173035-10-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [[tcichemicals.com](#)]
- 5. Synthesis of 1,3-bis(2,4,6-trimethylphenyl)-imidazolinium salts : SIMes.HCl, SIMes.HBr, SIMes.HBF<sub>4</sub> an... [[protocols.io](#)]
- 6. researchgate.net [[researchgate.net](#)]
- 7. Cross-Coupling and Related Reactions: Connecting Past Success to the Development of New Reactions for the Future - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- 8. simes.es [[simes.es](#)]
- 9. fishersci.com [[fishersci.com](#)]
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